

A Technical Guide to the Natural Sources of 4-Hydroxybenzoic Acid

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Compound of Interest

Compound Name: 4-Hydroxybenzoate

Cat. No.: B8730719

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxybenzoic acid (4-HBA), a phenolic derivative of benzoic acid, is a naturally occurring compound found across various biological kingdoms, from bacteria and fungi to plants and algae.^[1] Its presence in nature is significant due to its diverse biological activities, including antioxidant, antimicrobial, and estrogenic properties. Furthermore, 4-HBA serves as a crucial precursor in the biosynthesis of essential molecules, such as ubiquinone (Coenzyme Q10).^[1] This technical guide provides an in-depth overview of the natural sources of 4-HBA, its biosynthetic pathways, and the experimental methodologies for its quantification. The information is tailored for researchers, scientists, and professionals in drug development who are interested in leveraging this versatile molecule from natural origins.

Natural Occurrences and Quantitative Data

4-Hydroxybenzoic acid is widely distributed in the plant kingdom, being found in fruits, vegetables, and medicinal herbs. It is also synthesized by various microorganisms, including bacteria and fungi. The concentration of 4-HBA in these natural sources can vary significantly depending on the species, environmental conditions, and the part of the organism being analyzed.

Data Presentation: Concentration of 4-Hydroxybenzoic Acid in Various Natural Sources

The following tables summarize the quantitative data for 4-HBA content in a selection of natural sources. This information is crucial for identifying potent sources for extraction and for understanding the dietary intake of this compound.

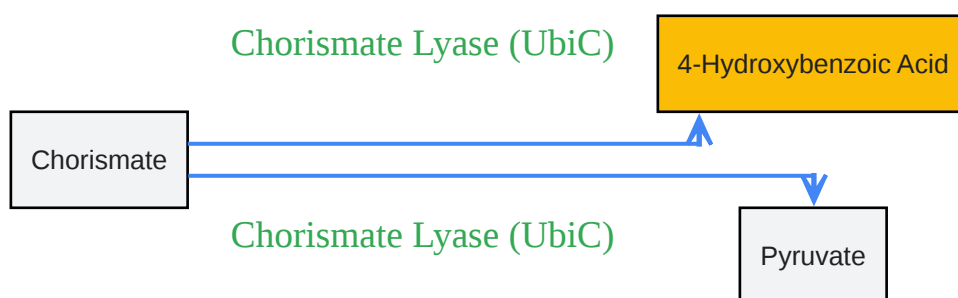
Food Source	Concentration	Reference(s)
Fruits		
Açaí Oil (from Euterpe oleracea)	892 ± 52 mg/kg	[1]
Rabbiteye Blueberry (Vaccinium ashei)	51.835 mg/100 g	[1]
Sweet Cherry (Prunus avium)	0.46-1.64 mg/100 g fresh weight	[2]
Redcurrant (Ribes rubrum)	0.90 mg/100 g fresh weight (as 4-O-glucoside)	[3]
Date, fresh (Phoenix dactylifera)	up to 0.49 mg/100 g fresh weight	[4]
Vegetables & Herbs		
Coriander (Coriandrum sativum)	High concentrations detected (qualitative)	[5]
Garden Onion (Allium cepa)	High concentrations detected (qualitative)	[5]
Fungi		
Russula virescens (edible mushroom)	Detected (qualitative)	[1]
Agaricus bisporus, Pleurotus ostreatus, Cantharellus cibarius, Boletus edulis, Lactarius piperatus	Identified as a main phenolic compound (qualitative)	[6]
Other		
Coconut (Cocos nucifera)	Present (qualitative)	[1]
Green Tea (Camellia sinensis)	A major catechin metabolite	[7]
Wine	Present (qualitative)	[7]

Biosynthetic Pathways

The biosynthesis of 4-hydroxybenzoic acid varies between different organisms. In bacteria, it is typically synthesized from chorismate, a key intermediate in the shikimate pathway. In plants, it is derived from the amino acid phenylalanine via the phenylpropanoid pathway.

Bacterial Biosynthesis of 4-Hydroxybenzoic Acid

In many bacteria, the primary route to 4-HBA is a direct conversion from chorismate, catalyzed by the enzyme chorismate lyase (UbiC). This reaction is the first step in the biosynthesis of ubiquinone.

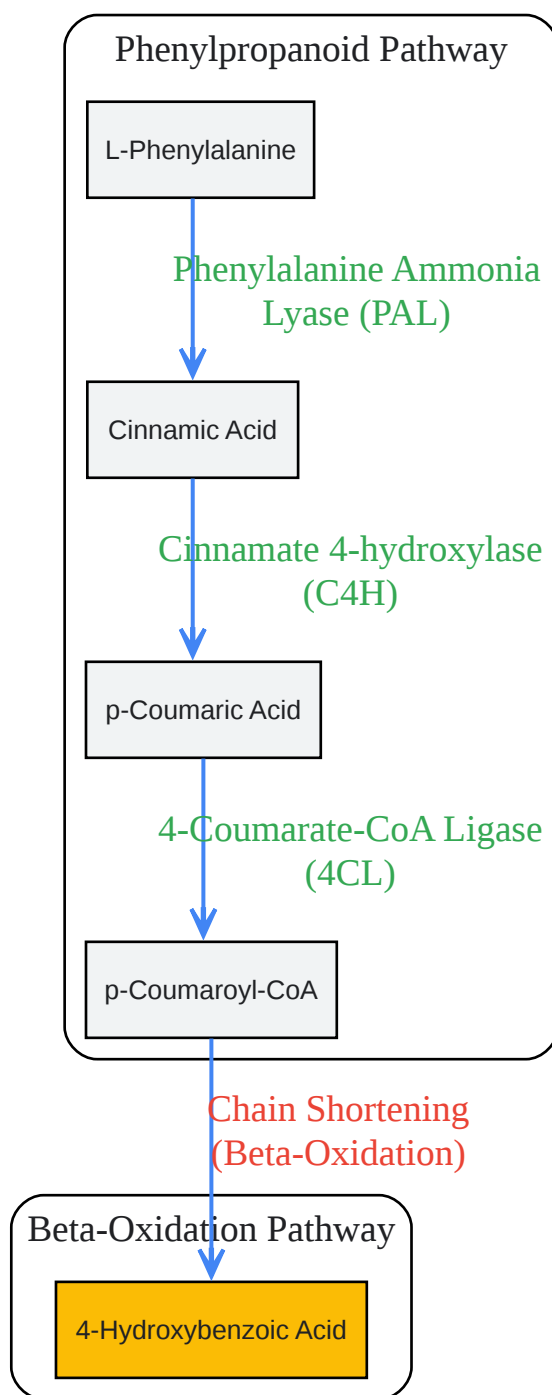


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Bacterial biosynthesis of 4-HBA from chorismate.

Plant Biosynthesis of 4-Hydroxybenzoic Acid

In plants, 4-HBA is synthesized through the phenylpropanoid pathway, starting from L-phenylalanine. This multi-step process involves several key enzymes. An alternative pathway involving the beta-oxidation of p-coumaric acid has also been identified in some plant species.



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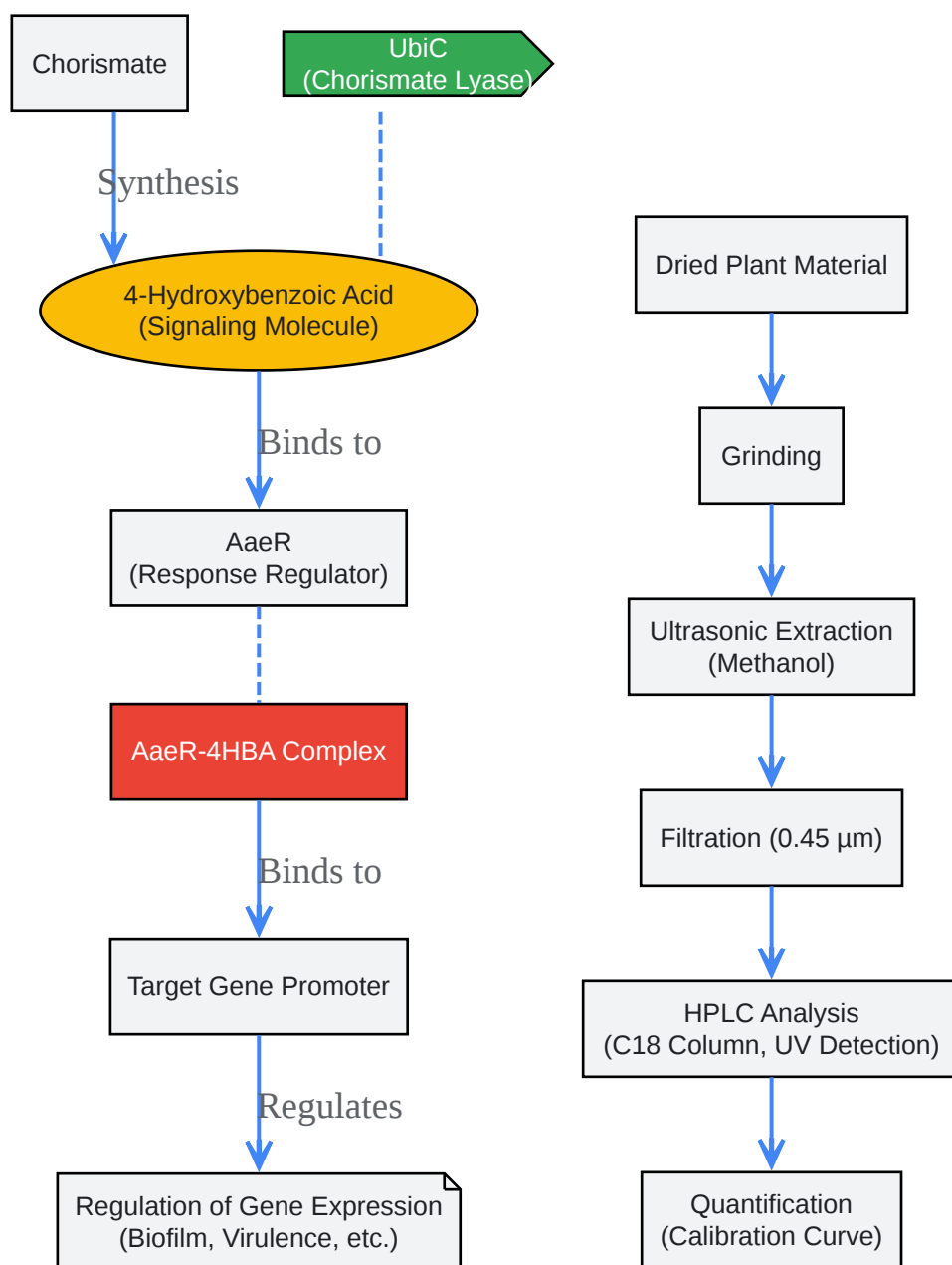
Plant biosynthesis of 4-HBA via the phenylpropanoid pathway.

Signaling Pathways

4-Hydroxybenzoic acid is not only a structural component or a precursor but also a signaling molecule in some biological systems.

4-HBA-Mediated Signaling in *Shigella sonnei*

In the bacterium *Shigella sonnei*, 4-HBA acts as a signaling molecule that controls various physiological functions and virulence. The biosynthesis of 4-HBA is carried out by the enzyme UbiC. The signaling cascade is mediated by the response regulator AaeR, which binds to 4-HBA. This binding enhances the affinity of AaeR for the promoter regions of target genes, thereby regulating their expression. This system influences biofilm formation, extracellular polysaccharide production, and overall virulence.



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